# 2-Chloro-5-fluorophenetole molecular structure and bonding

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-5-fluorophenetole* |
| *CAS No.:* | *289039-35-6* |
| *Cat. No.:* | *B1585739* |

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An In-depth Technical Guide to the Molecular Structure and Bonding of **2-Chloro-5-fluorophenetole** for Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Chloro-5-fluorophenetole**, systematically named 1-chloro-2-ethoxy-4-fluorobenzene, is a halogenated aromatic ether. While direct literature on this specific molecule is limited, its structural precursor, 2-Chloro-5-fluorophenol, is a well-documented and commercially available chemical intermediate.[1][2][3] This guide provides a comprehensive technical overview of the molecular structure, bonding, and synthesis of **2-Chloro-5-fluorophenetole**, derived from the established chemistry of its phenol precursor and foundational principles of organic synthesis. Understanding the nuanced interplay of the chloro, fluoro, and ethoxy substituents on the aromatic ring is critical for its application as a building block in the synthesis of complex molecules, particularly in the pharmaceutical and fine chemical industries.

## Part I: The Precursor — 2-Chloro-5-fluorophenol

A thorough understanding of **2-Chloro-5-fluorophenetole** begins with its immediate synthetic precursor, 2-Chloro-5-fluorophenol. This compound provides the foundational aromatic scaffold

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and serves as a reference for spectroscopic analysis.

## Molecular Structure and Physicochemical Properties

2-Chloro-5-fluorophenol (CAS: 3827-49-4) is a substituted phenol featuring a chlorine atom at position 2 and a fluorine atom at position 5 relative to the hydroxyl group.[1] It exists as a transparent, colorless to light yellow liquid at room temperature.[4]

| Property | Value | Source |
|---|---|---|
| CAS Number | 3827-49-4 | [1] |
| Molecular Formula | $C_6H_4ClFO$ | [1][5] |
| Molecular Weight | 146.55 g/mol | [1][6] |
| Boiling Point | 183-185 °C | [5] |
| Density | ~1.4 g/cm³ | [4][7] |
| IUPAC Name | 2-chloro-5-fluorophenol | |

## Spectroscopic Profile

The spectroscopic data for 2-Chloro-5-fluorophenol is well-characterized and provides a crucial baseline for confirming the successful synthesis of its phenetole derivative.

- Infrared (IR) Spectroscopy: The IR spectrum of the phenol is distinguished by a prominent broad absorption band in the region of 3200-3600 $cm^{-1}$, characteristic of the O-H stretching vibration of the phenolic hydroxyl group. Additional peaks correspond to C-H aromatic stretching (~3100 $cm^{-1}$), C=C aromatic ring stretching (~1500-1600 $cm^{-1}$), and C-Cl and C-F bond vibrations.[3][8]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - $^1H$ NMR: The spectrum shows a distinct singlet for the phenolic proton (OH), the chemical shift of which is dependent on solvent and concentration. The aromatic protons appear as complex multiplets, with their chemical shifts and coupling constants influenced by the positions of the chloro and fluoro substituents.

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- $^{13}$C NMR: The spectrum displays six distinct signals for the aromatic carbons, with the carbon atom bonded to the hydroxyl group appearing significantly downfield. The carbon atoms bonded to the halogens also show characteristic shifts due to electronegativity and halogen-specific effects.[9]

# Part II: Synthesis of 2-Chloro-5-fluorophenetole

The most direct and industrially scalable method for preparing **2-Chloro-5-fluorophenetole** is the Williamson ether synthesis, a cornerstone reaction in organic chemistry for forming ethers.

## Proposed Synthesis Route: Williamson Ether Synthesis

This reaction proceeds in two fundamental steps:

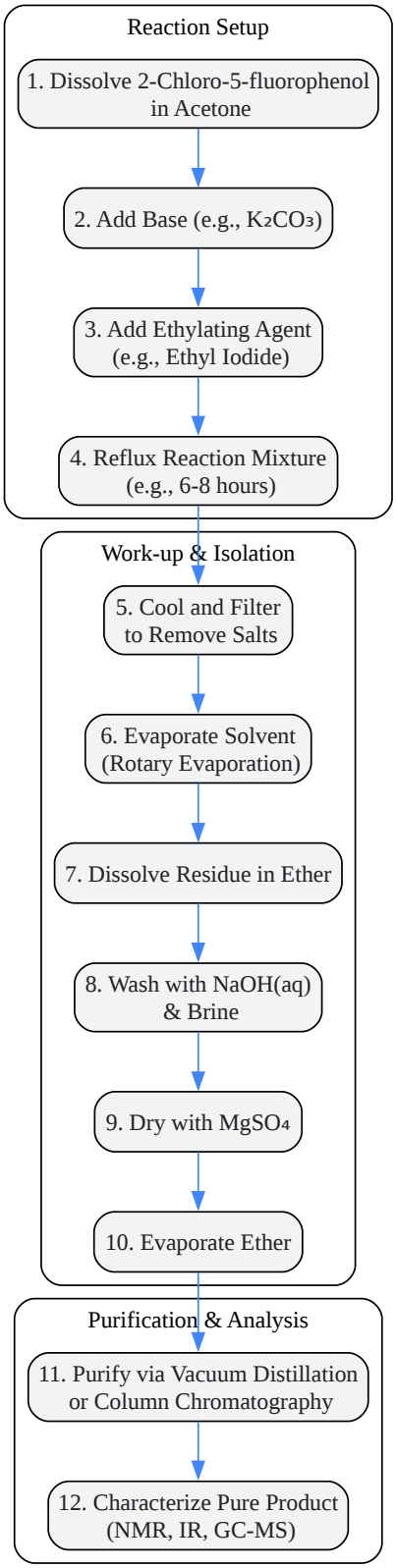
- Deprotonation: The acidic phenolic proton of 2-Chloro-5-fluorophenol is removed by a suitable base (e.g., sodium hydroxide, potassium carbonate) to form the highly nucleophilic 2-chloro-5-fluorophenoxide anion.

- Nucleophilic Substitution ($S_n2$): The generated phenoxide anion acts as a nucleophile, attacking an ethylating agent such as ethyl iodide or diethyl sulfate. This $S_n2$ reaction displaces the leaving group (iodide or sulfate) and forms the C-O ether linkage, yielding the final product, **2-Chloro-5-fluorophenetole**.

The choice of a polar aprotic solvent like acetone or acetonitrile facilitates the reaction by solvating the cation of the base without interfering with the nucleophilicity of the phenoxide.

## Experimental Workflow Diagram

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Caption: Workflow for the synthesis of **2-Chloro-5-fluorophenetole**.

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## Detailed Experimental Protocol

Materials:

- 2-Chloro-5-fluorophenol (1.0 eq)
- Anhydrous Potassium Carbonate ($K_2CO_3$) (1.5 eq)
- Ethyl Iodide ($C_2H_5I$) (1.2 eq)
- Acetone (anhydrous)
- Diethyl ether
- 1M Sodium Hydroxide (NaOH) solution
- Saturated Sodium Chloride (Brine) solution
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 2-Chloro-5-fluorophenol and anhydrous acetone. Stir until fully dissolved.
- Add anhydrous potassium carbonate to the solution. The mixture will be a suspension.
- Add ethyl iodide dropwise to the stirring suspension.
- Heat the reaction mixture to reflux and maintain for 6-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, cool the mixture to room temperature and filter off the inorganic salts ($K_2CO_3$ and KI). Wash the salts with a small amount of acetone.
- Combine the filtrate and washings and remove the acetone under reduced pressure using a rotary evaporator.
- Dissolve the resulting crude oil in diethyl ether. Transfer the solution to a separatory funnel.

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- Wash the ether layer sequentially with 1M NaOH solution (to remove any unreacted phenol), water, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-Chloro-5-fluorophenetole**.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to obtain the pure compound.

# Part III: 2-Chloro-5-fluorophenetole — Molecular Structure and Bonding

The conversion of the phenol to the phenetole introduces an ethoxy group, significantly altering the molecule's properties and electronic structure.

## Predicted Physicochemical Properties

| Property | Predicted Value | Justification |
|---|---|---|
| Molecular Formula | $C_8H_8ClFO$ | Addition of a $C_2H_4$ unit to the precursor. |
| Molecular Weight | 174.60 g/mol | $C_6H_4ClFO$ (146.55) + $C_2H_4$ (28.05). |
| Appearance | Colorless to pale yellow liquid | Typical for aromatic ethers. |
| Boiling Point | Higher than 183-185 °C | Increased molecular weight and size lead to stronger van der Waals forces. |
| Solubility | Insoluble in water, soluble in organic solvents | Loss of the polar hydroxyl group decreases water solubility. |

## Structural and Bonding Analysis

The structure of **2-Chloro-5-fluorophenetole** is defined by the interplay of its substituents on the benzene ring.

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- Molecular Geometry: The molecule consists of a planar benzene ring. The ethoxy group (-$OCH_2CH_3$) is bonded to C1, the chlorine atom to C2, and the fluorine atom to C5. The ethyl group of the ether is flexible, with free rotation around the C-O and C-C single bonds.

- Electronic Effects and Bonding: The distribution of electron density in the aromatic ring is governed by the combined inductive and resonance effects of the three substituents.

  - Ethoxy Group (-$OCH_2CH_3$): The oxygen atom is highly electronegative, exerting a moderate electron-withdrawing inductive effect (-I). However, its lone pairs can be delocalized into the aromatic π-system, creating a strong electron-donating resonance effect (+R). The +R effect dominates, making the ethoxy group an overall activating group and an ortho, para-director for electrophilic aromatic substitution.

  - Halogens (-Cl, -F): Both chlorine and fluorine are highly electronegative and exert strong -I effects, withdrawing electron density from the ring and making it less reactive towards electrophiles (deactivating). They also possess lone pairs that can participate in a weaker +R effect. This combination makes halogens deactivating but ortho, para-directing.

The net result is a complex electronic landscape. The ethoxy group activates the ring, particularly at the positions ortho and para to it (positions 6 and 4), while the halogens deactivate the ring overall but direct incoming electrophiles to their own ortho/para positions. This electronic tug-of-war is fundamental to predicting the molecule's reactivity in further synthetic transformations.

## Anticipated Spectroscopic Changes

Characterization of the final product relies on identifying key changes from the starting material's spectra.

- IR Spectroscopy: The most definitive change will be the disappearance of the broad O-H stretch from the 3200-3600 $cm^{-1}$ region. Concurrently, new, sharp peaks will appear corresponding to the C-O-C asymmetric and symmetric stretching of the ether linkage, typically found in the 1250-1000 $cm^{-1}$ range.

- $^1H$ NMR Spectroscopy: The singlet corresponding to the phenolic proton will be absent. Two new signals characteristic of the ethyl group will appear: a quartet around 4.0 ppm (for the -

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$OCH_2$- protons, split by the adjacent methyl group) and a triplet around 1.4 ppm (for the -$CH_3$ protons, split by the adjacent methylene group).

- Mass Spectrometry: The molecular ion peak ($M^+$) will shift from m/z 146 (for $C_6H_4ClFO$) to m/z 174 (for $C_8H_8ClFO$), confirming the addition of the ethyl group.

# Part IV: Applications and Significance in Drug Development

Halogenated aromatic compounds are ubiquitous in medicinal chemistry. The inclusion of fluorine, in particular, can enhance metabolic stability, binding affinity, and membrane permeability of drug candidates. 2-Chloro-5-fluorophenol itself is noted as a pharmaceutical intermediate.[4]

By converting the phenol to a phenetole, several key properties are modulated:

- Increased Lipophilicity: Replacing the polar -OH group with a nonpolar -$OCH_2CH_3$ group increases the molecule's oil/water partition coefficient (LogP). This can significantly alter its pharmacokinetic profile, affecting absorption, distribution, metabolism, and excretion (ADME).

- Metabolic Blocking: The ether linkage is generally more resistant to metabolic oxidation than a free phenol, potentially increasing the half-life of a drug molecule derived from this scaffold.

Therefore, **2-Chloro-5-fluorophenetole** represents a valuable building block for medicinal chemists seeking to fine-tune the properties of a lead compound. It provides a synthetically accessible scaffold with a unique substitution pattern, offering a vector for further molecular elaboration in the development of novel therapeutic agents.

# Conclusion

**2-Chloro-5-fluorophenetole** is a halogenated aromatic ether whose chemical and physical properties are dictated by the electronic interplay of its chloro, fluoro, and ethoxy substituents. While not extensively documented itself, its structure, bonding, and properties can be confidently predicted based on its logical synthesis from the well-characterized precursor, 2-Chloro-5-fluorophenol, via the Williamson ether synthesis. The transformation from a phenol to a phenetole significantly alters the molecule's polarity and lipophilicity, making it a potentially

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valuable intermediate for researchers in drug discovery and materials science who require precise control over molecular properties. The detailed synthetic and analytical framework provided in this guide serves as a robust resource for the preparation and utilization of this versatile chemical building block.

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